

Biotin-MeTZ: A Technical Guide to a High-Efficiency Bioorthogonal Research Tool

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Compound of Interest

Compound Name: *Biotin-MeTZ*

Cat. No.: *B15607326*

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Executive Summary

Biotin-MeTZ (Biotin-PEG4-Methyltetrazine) is a powerful chemoselective biotinylation reagent that has emerged as an invaluable tool in chemical biology, proteomics, and drug discovery. Its utility is anchored in the principles of bioorthogonal chemistry, enabling highly specific and efficient labeling of biomolecules in complex biological systems, including living cells. This guide provides an in-depth overview of the core features of **Biotin-MeTZ**, its mechanism of action, detailed experimental protocols for its key applications, and quantitative data to support its efficacy.

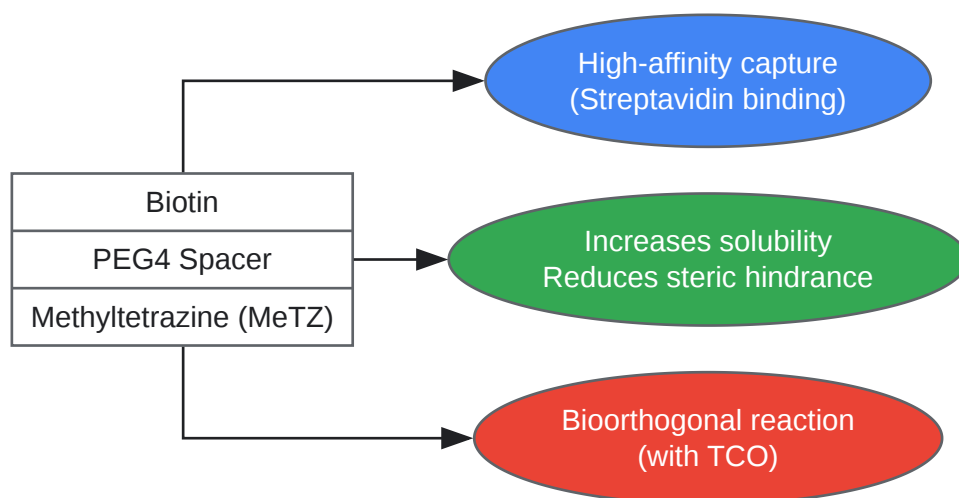
The core of **Biotin-MeTZ**'s functionality lies in the inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reaction between its methyltetrazine (MeTz) moiety and a trans-cyclooctene (TCO) group. This "click chemistry" reaction is characterized by exceptionally fast kinetics and high specificity, proceeding rapidly at low concentrations without the need for cytotoxic copper catalysts. These features make **Biotin-MeTZ** particularly well-suited for applications in live-cell imaging, protein enrichment for proteomic analysis, activity-based

protein profiling, proximity labeling studies, and the identification of small molecule drug targets.

Core Features and Mechanism of Action

Biotin-MeTZ is a trifunctional molecule comprising three key components that each contribute to its utility as a research tool.^[1]

- Biotin: A vitamin with an exceptionally high affinity for streptavidin, enabling robust and efficient capture and enrichment of labeled biomolecules.^[1]
- PEG4 (Polyethylene Glycol) Spacer: A hydrophilic four-unit polyethylene glycol linker that enhances the reagent's solubility in aqueous buffers, minimizes steric hindrance, and reduces non-specific binding.^{[2][3]}
- Methyltetrazine (MeTZ): A highly reactive and bioorthogonal functional group that specifically and rapidly reacts with a trans-cyclooctene (TCO) group.^[1]

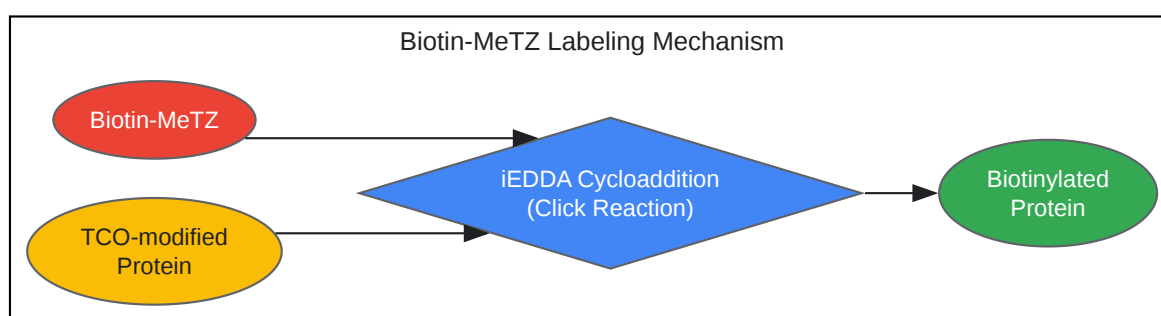


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Functional components of the **Biotin-MeTZ** molecule.

The fundamental mechanism of action of **Biotin-MeTZ** is the iEDDA cycloaddition reaction with a TCO-modified biomolecule. This bioorthogonal reaction proceeds in two key steps:

- Introduction of the TCO Handle: The TCO group is incorporated into a biomolecule of interest. This can be achieved through genetic encoding of unnatural amino acids, metabolic labeling with TCO-modified sugars or amino acids, or chemical conjugation to specific functional groups.[2]
- Bioorthogonal Ligation: **Biotin-MeTZ** is introduced, and its MeTZ group rapidly and specifically "clicks" with the TCO group on the target biomolecule, forming a stable covalent bond.[2]



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Mechanism of the iEDDA reaction between MeTZ and TCO.

Data Presentation

The high efficiency of the **Biotin-MeTZ** labeling strategy is supported by its rapid reaction kinetics and the high specificity of the bioorthogonal reaction, which minimizes off-target labeling compared to traditional methods.

Reaction Kinetics

The defining feature of the tetrazine-TCO ligation is its exceptionally rapid second-order rate constant, which allows for efficient labeling even at low concentrations of reactants in complex biological systems.

Reactants	Second-Order Rate Constant (k) (M ⁻¹ s ⁻¹)
Methyltetrazine and trans-cyclooctene (TCO)	> 800
Hydrogen-substituted tetrazine and TCO	up to 30,000
Tetrazine and norbornene	Slower than TCO

Note: The reaction rate can be influenced by the substituents on the tetrazine ring.

Specificity and Off-Target Effects

A key advantage of **Biotin-MeTZ** over traditional biotinylation reagents like NHS esters is its superior specificity. NHS esters react with any accessible primary amines, potentially leading to widespread, non-specific labeling of proteins. In contrast, the MeTz-TCO reaction is highly specific and bioorthogonal.

Feature	Biotin-PEG4-MeTz	Biotin-PEG4-NHS Ester
Targeting Chemistry	Bioorthogonal iEDDA Cycloaddition	Amine acylation
Target Residues	Trans-cyclooctene (TCO)	Primary amines (Lysine, N-terminus)
Specificity	High	Moderate
Potential for Off-Target Covalent Modification	Low	High

Proteomics Enrichment Efficiency

The efficiency of protein enrichment using a **Biotin-MeTZ** workflow is analogous to that of other biotin-based click chemistry approaches. The following data, from a proteomics experiment using a biotin-azide probe, demonstrates the typical efficiency of enrichment and the number of identified peptides.

Sample	Total Peptides Identified	Biotinylated Peptides Identified	% Biotinylated
Control (No enrichment)	~50,000	< 100	< 0.2%
Enriched Sample	~15,000	~12,000	~80%

Experimental Protocols

The following protocols provide detailed methodologies for key applications of **Biotin-MeTZ**.

In Situ Labeling of Cell Surface Glycans and Imaging

This protocol describes the metabolic incorporation of a TCO-modified sugar into cell surface glycans, followed by labeling with **Biotin-MeTZ** for fluorescence imaging.

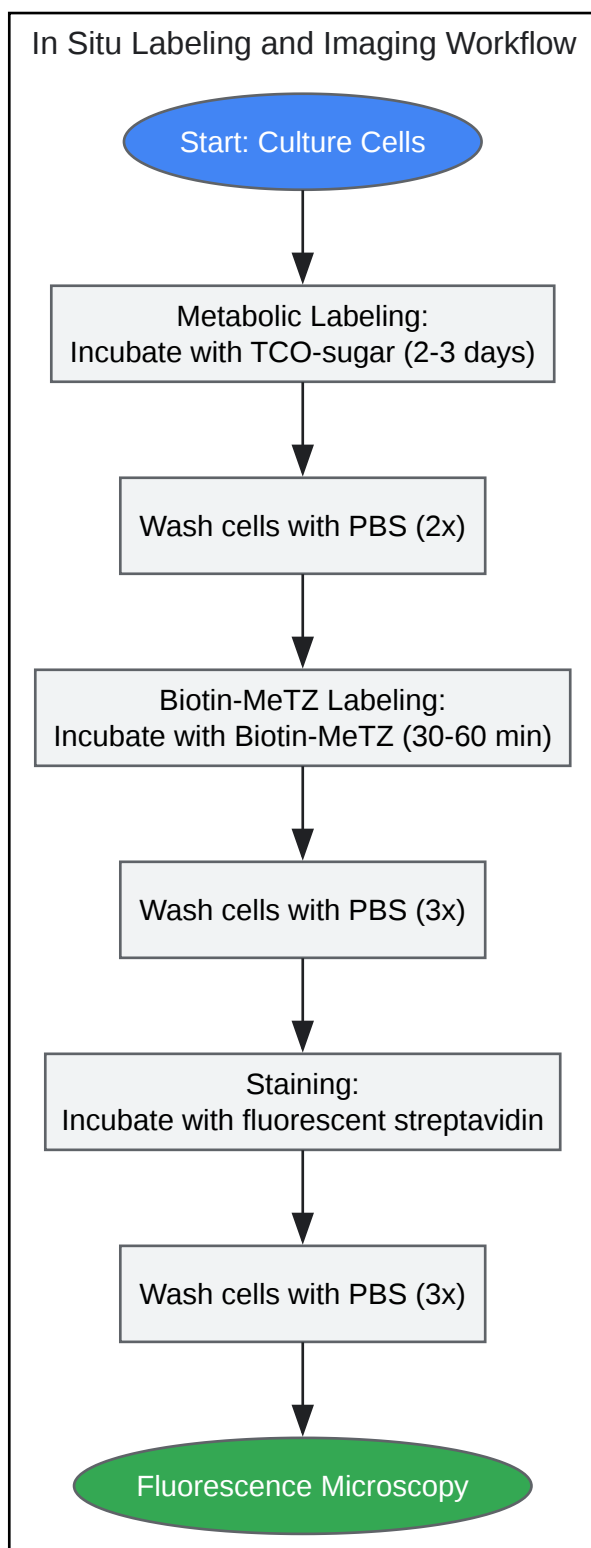
Materials:

- Cells of interest
- Complete cell culture medium
- TCO-modified sugar (e.g., Ac₄ManNAc-TCO)
- Biotin-PEG4-MeTz
- Phosphate-Buffered Saline (PBS)
- Fluorescently-labeled streptavidin

Procedure:

- Metabolic Incorporation of TCO:
 - Culture cells in complete medium.
 - Add the TCO-modified sugar to the culture medium at a final concentration of 25-50 µM.

- Incubate the cells for 2-3 days to allow for metabolic incorporation of the TCO-sugar into cell surface glycans.[\[2\]](#)
- In Situ Labeling with Biotin-PEG4-MeTz:
 - Wash the cells twice with PBS to remove unincorporated sugar.[\[2\]](#)
 - Prepare a fresh solution of Biotin-PEG4-MeTZ in cell culture medium or PBS at a concentration of 10-100 μ M.[\[2\]](#)
 - Incubate the cells with the Biotin-PEG4-MeTz solution for 30-60 minutes at 37°C.[\[2\]](#)
 - Wash the cells three times with PBS to remove unreacted Biotin-PEG4-MeTz.
- Fluorescence Imaging:
 - Incubate the cells with a fluorescently-labeled streptavidin conjugate in a suitable buffer (e.g., PBS with 1% BSA) for 20-30 minutes at room temperature, protected from light.
 - Wash the cells three times with PBS to remove unbound streptavidin.
 - Image the cells using a fluorescence microscope with the appropriate filter sets.



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Workflow for in situ labeling and imaging of biomolecules.

Proteomics Workflow: Enrichment of Biotinylated Proteins

This protocol outlines a general workflow for the enrichment of biotinylated proteins from cell lysates for subsequent mass spectrometry analysis.

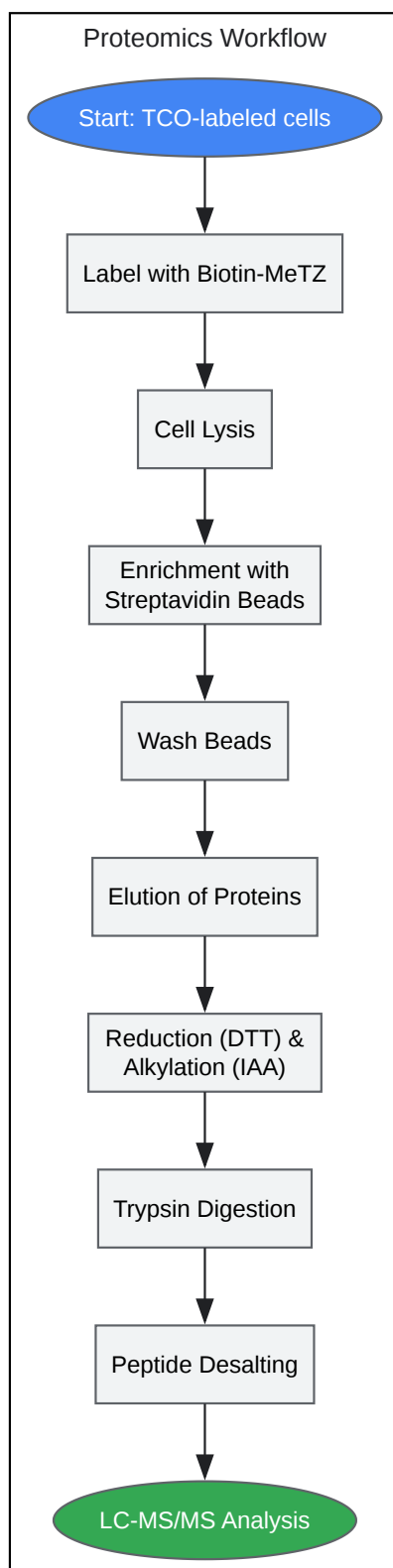
Materials:

- TCO-labeled cells or tissue
- Lysis buffer (e.g., RIPA buffer with protease inhibitors)
- Streptavidin-conjugated magnetic beads
- Wash buffers
- Elution buffer
- Reagents for protein reduction, alkylation, and digestion (DTT, IAA, Trypsin)

Procedure:

- Cell Lysis and Protein Extraction:
 - Perform in situ labeling with **Biotin-MeTZ** as described in Protocol 4.1, step 2.
 - Wash the cells twice with PBS.[\[1\]](#)
 - Lyse the cells by adding lysis buffer and incubating on ice for 20 minutes.[\[1\]](#)
 - Centrifuge the lysate to pellet cell debris and collect the supernatant containing the protein extract.[\[1\]](#)
- Enrichment of Biotinylated Proteins:
 - Wash streptavidin magnetic beads with wash buffer.[\[1\]](#)
 - Add the protein lysate to the washed beads and incubate with rotation to allow binding.

- Wash the beads extensively to remove non-specifically bound proteins.[\[1\]](#)
- Sample Preparation for Mass Spectrometry:
 - Elute the bound proteins from the beads.
 - Reduce the eluted proteins with DTT at 56°C for 30 minutes.[\[1\]](#)
 - Alkylate the proteins with IAA in the dark at room temperature for 30 minutes.[\[1\]](#)
 - Perform in-solution digestion with trypsin overnight at 37°C.[\[1\]](#)
 - Desalt the resulting peptides using C18 spin tips.[\[1\]](#)
 - Analyze the peptides by LC-MS/MS.[\[1\]](#)

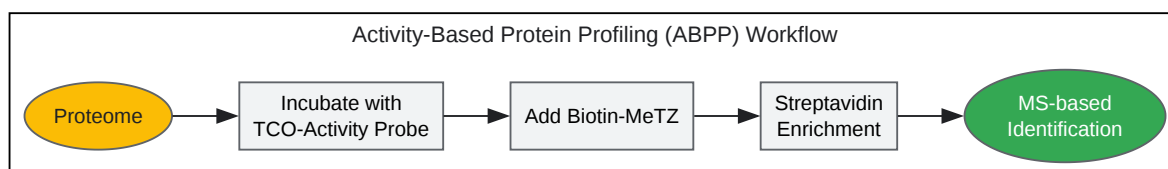


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General proteomics workflow using **Biotin-MeTZ**.

Conceptual Workflow for Activity-Based Protein Profiling (ABPP)

ABPP utilizes chemical probes to target the active state of enzymes. By incorporating a TCO group into an activity-based probe, active enzymes can be specifically labeled and subsequently captured using **Biotin-MeTZ**.

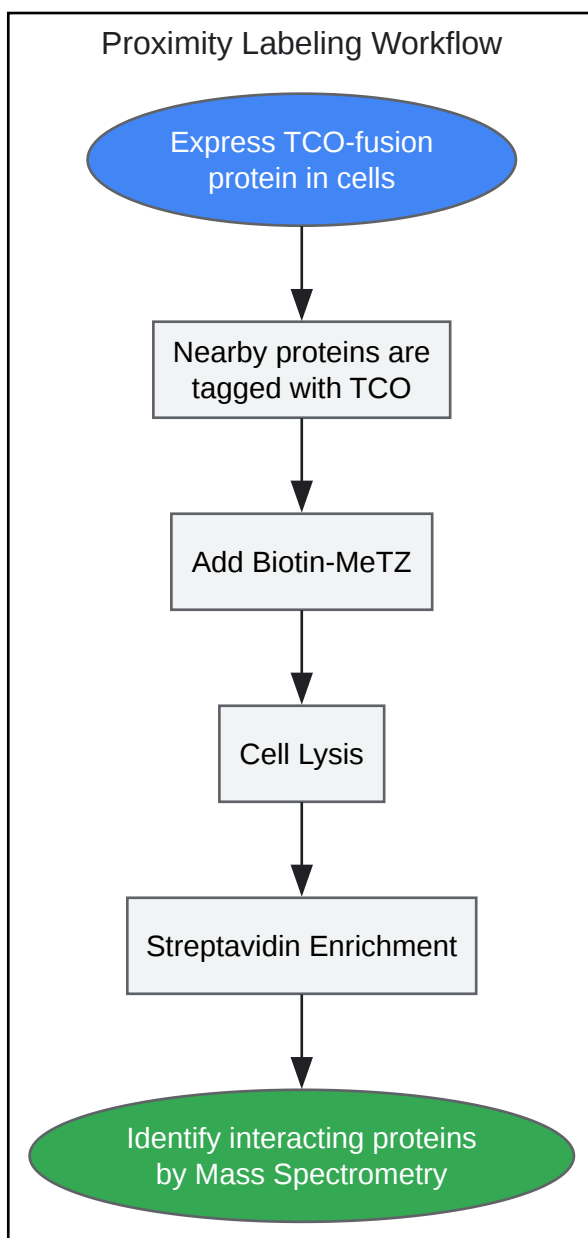


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Conceptual workflow for ABPP using a TCO-probe and **Biotin-MeTZ**.

Conceptual Workflow for Proximity Labeling

Biotin-MeTZ can be used in proximity labeling experiments to map protein-protein interactions. A protein of interest is fused to a TCO-generating enzyme or is itself TCO-modified, leading to the tagging of nearby proteins with TCO, which are then captured with **Biotin-MeTZ**.



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References

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